

Protocol for Bromocresol Green Assay for Serum Albumin

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Compound of Interest

Compound Name: Bromocresol green (sodium salt)

Cat. No.: B10823021

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

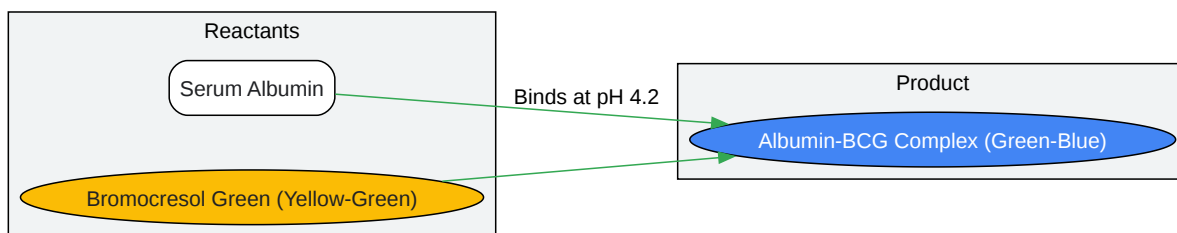
Introduction

Albumin is the most abundant serum protein in mammals, playing a crucial role in maintaining oncotic pressure and transporting a wide variety of endogenous and exogenous substances.^[1] The Bromocresol Green (BCG) assay is a widely used, simple, and rapid colorimetric method for the quantitative determination of albumin in serum and plasma.^[2] This method is based on the specific binding of the anionic dye, bromocresol green, to albumin at an acidic pH.^{[1][3]} This binding results in a color change from yellow-green to green-blue, with the intensity of the color being directly proportional to the albumin concentration.^{[1][3][4]} The absorbance of the resulting complex is measured spectrophotometrically, typically at or around 628 nm.^{[5][6][7]}

Principle of the Method

The Bromocresol Green (BCG) assay relies on the ability of albumin to bind to the BCG dye. In an acidic buffer (pH approximately 4.2), the BCG dye is yellow-green. When albumin is present, it binds to the dye, causing a shift in the dye's absorption spectrum and a color change to green-blue.^{[1][3]} The intensity of the final color, measured by its absorbance, is proportional to the concentration of albumin in the sample.^[1]

Signaling Pathway Diagram



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Caption: Principle of the Bromocresol Green Assay.

Materials and Reagents

Materials

- Spectrophotometer or microplate reader capable of measuring absorbance at 620-630 nm[1][5][8]
- Matched cuvettes (1.0 cm light path) or clear, flat-bottom 96-well microplates[1][8]
- Calibrated single and multichannel pipettes[8]
- Vortex mixer[3]
- Test tubes[6]

Reagents

- Bromocresol Green (BCG) Reagent: Typically contains BCG dye, a buffer to maintain a pH of approximately 4.1-4.2 (e.g., succinate or acetate buffer), and a nonionic surfactant (e.g., Brij-35) to reduce blank absorbance and prevent turbidity.[1][4][9][10]
- Albumin Standard: A stock solution of known albumin concentration (e.g., 5 g/dL Bovine Serum Albumin).[1][8]

- Ultrapure Water or Double-Distilled Water[5][8]
- Saline (0.9% NaCl) for sample dilution if necessary[1]

Experimental Protocols

The following protocols describe the procedure for determining serum albumin concentration using the BCG assay in both microplate and cuvette formats. It is recommended to run standards and samples in duplicate.[5]

Reagent Preparation

- BCG Working Solution: If a concentrated stock is provided, dilute it with double-distilled water to the working concentration. For example, a 5X concentrated solution should be diluted 1:4.[5]
- Albumin Standards: Prepare a series of albumin standards by diluting the albumin stock solution with ultrapure water. A typical concentration range is 0.5 to 5.0 g/dL.[8][11] A blank containing only ultrapure water (0 g/dL albumin) must be included.[8]
- Sample Preparation: If necessary, dilute serum or plasma samples with ultrapure water or saline to ensure the albumin concentration falls within the range of the standard curve. A 2-fold dilution is common for serum and plasma samples.[8]

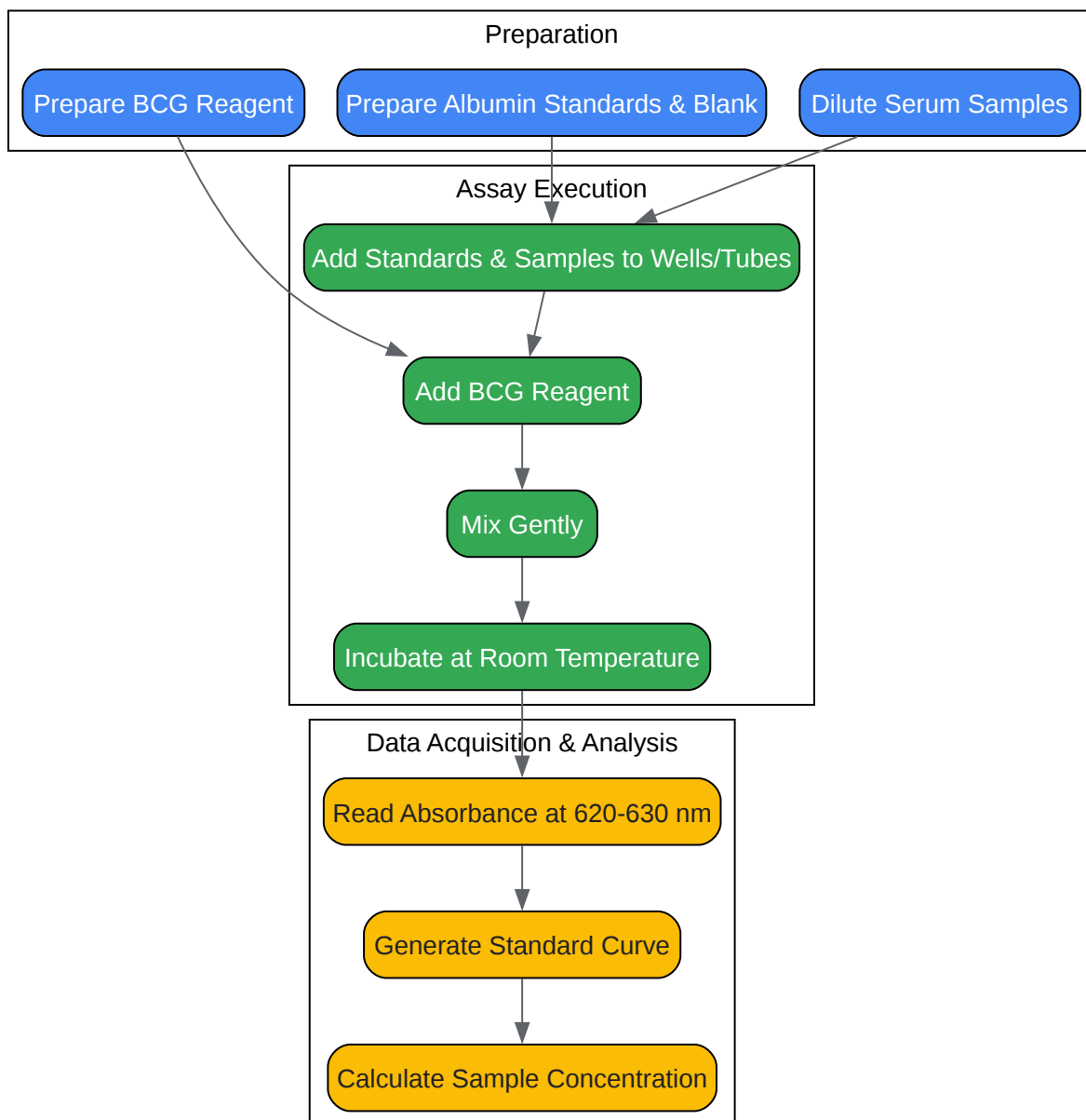
Microplate Assay Procedure

- Pipette 5 μ L of each standard and diluted sample into the appropriate wells of a 96-well plate.[8]
- Using a multichannel pipette, add 200 μ L of the BCG reagent to each well.[8]
- Gently tap the plate to ensure thorough mixing, being careful to avoid creating bubbles.[8]
- Incubate the plate at room temperature for 5 to 10 minutes, protected from light.[5][8]
- Measure the absorbance of each well at 620-630 nm using a microplate reader.[3][5][8]

Cuvette Assay Procedure

- Label test tubes for a blank, standards, and samples.
- Pipette 10 μ L of distilled water (for the blank), each standard, and each sample into the corresponding tubes.[\[5\]](#)[\[6\]](#)
- Add 250 μ L of the BCG working solution to each tube and mix thoroughly.[\[5\]](#)
- Incubate the tubes at room temperature for 10 minutes.[\[5\]](#)
- Transfer the contents to a cuvette and measure the absorbance at 628 nm against the reagent blank.[\[6\]](#)

Experimental Workflow Diagram



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Caption: Experimental workflow for the BCG serum albumin assay.

Data Analysis

- **Blank Correction:** Subtract the absorbance of the blank from the absorbance of all standards and samples.[8]
- **Standard Curve:** Plot the blank-corrected absorbance values of the standards against their known concentrations. Perform a linear regression to obtain the equation of the line ($y = mx + c$), where y is the absorbance and x is the concentration.
- **Sample Concentration Calculation:** Use the equation from the linear regression to calculate the albumin concentration in the samples.[8] Alternatively, the concentration can be calculated using the following formula:

Albumin Concentration (g/L) = $[(\text{OD of Sample} - \text{OD of Blank}) / (\text{OD of Standard} - \text{OD of Blank})] \times \text{Concentration of Albumin Standard}$ [5]

Quantitative Data Summary

Parameter	Microplate Assay	Cuvette Assay
Sample Volume	5 μL [8]	10 μL [5][6]
BCG Reagent Volume	200 μL [8]	250 μL [5]
Incubation Time	5-10 minutes[5][8]	10 minutes[5]
Incubation Temperature	Room Temperature[5][8]	Room Temperature[5]
Absorbance Wavelength	620-630 nm[3][5][8]	628 nm[5][6]

Standard Albumin Concentrations for Standard Curve

13.92 g/L

8.7 g/L

6.96 g/L

4.35 g/L

3.48 g/L

1.74 g/L

0.87 g/L

0.435 g/L

(Example concentrations from a commercially available kit)[5]

Troubleshooting

Issue	Potential Cause	Suggested Solution
High Well-to-Well Variability	Inconsistent pipetting, air bubbles, temperature gradients across the plate.[8]	Use a multichannel pipette for reagent addition, carefully inspect for and remove bubbles, and ensure the plate and reagents are at room temperature.[8]
Inconsistent Standard Curve	Pipetting errors, incorrect standard dilutions.	Verify pipetting technique and recalculate dilutions. Prepare fresh standards for each assay.[3]
Artificially High Results	Hemolysis or lipemia in the sample.	Use a new, non-hemolyzed sample. For lipemic samples, use a sample blank or ultracentrifugation to clear lipids.

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